

Application Note: HPLC Analysis of 2-(3-Phenylpropyl)Pyridine

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Compound of Interest

Compound Name: **2-(3-Phenylpropyl)Pyridine**

Cat. No.: **B1585362**

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Introduction

2-(3-Phenylpropyl)pyridine is a heterocyclic compound with applications in pharmaceutical and chemical research. As a key intermediate and potential impurity in drug synthesis, a reliable and robust analytical method for its quantification and purity assessment is crucial. This application note details a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of **2-(3-Phenylpropyl)pyridine**. The described protocol is suitable for quality control, stability studies, and pharmacokinetic analysis.

Key Analyte Properties

Property	Value
Chemical Name	2-(3-Phenylpropyl)pyridine
Synonyms	Pyridine, 2-(3-phenylpropyl)-
CAS Number	2110-18-1[1]
Molecular Formula	C14H15N[1]
Molecular Weight	197.28 g/mol [1]

Experimental Protocols

1. Materials and Reagents

- **2-(3-Phenylpropyl)pyridine** reference standard (>99% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (85%)
- Methanol (HPLC grade) for sample preparation

2. Instrumentation

A standard HPLC system equipped with a UV-Vis detector is suitable for this analysis.

- HPLC System: Agilent 1260 Infinity II LC System or equivalent
- Detector: Diode Array Detector (DAD)
- Column: C18 reversed-phase column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μ m)
- Software: OpenLab CDS or equivalent chromatography data software

3. Chromatographic Conditions

The following chromatographic conditions have been optimized for the separation and quantification of **2-(3-Phenylpropyl)pyridine**.

Parameter	Condition
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile with 0.1% Phosphoric Acid
Gradient	60% B to 80% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm
Run Time	15 minutes

For mass spectrometry (MS) compatible applications, phosphoric acid can be replaced with 0.1% formic acid in both mobile phases.[\[1\]](#)

4. Sample Preparation

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **2-(3-Phenylpropyl)pyridine** reference standard and dissolve it in a 10 mL volumetric flask with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase (initial conditions: 60% B) to concentrations of 1, 5, 10, 25, 50, and 100 µg/mL.
- Sample Solution: Prepare the sample by dissolving the material containing **2-(3-Phenylpropyl)pyridine** in methanol to achieve a concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

Data Presentation

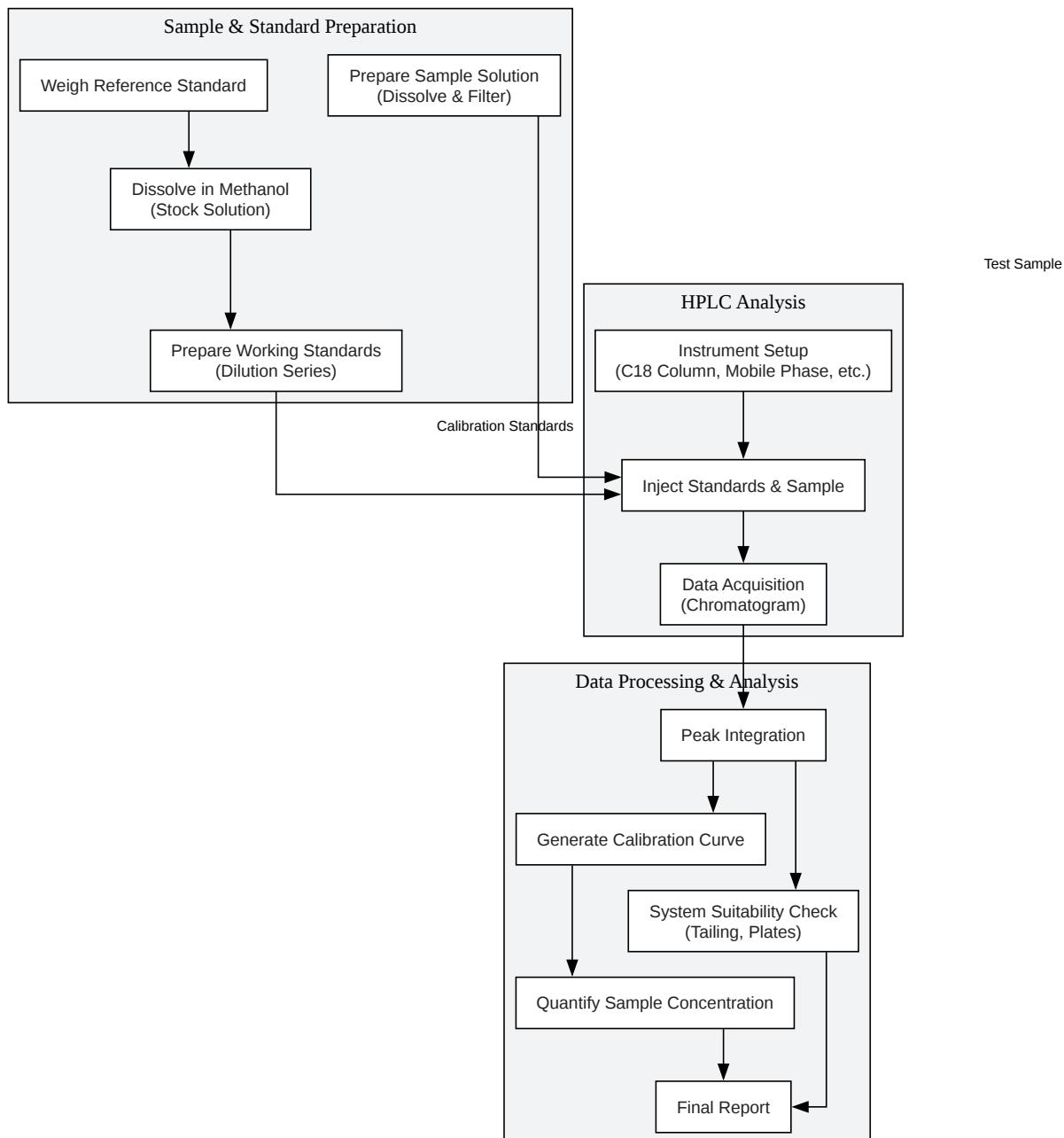
Table 1: Representative Chromatographic Data

Analyte	Retention Time (min)	Tailing Factor	Theoretical Plates
2-(3- Phenylpropyl)pyridine	7.85	1.1	>5000

Table 2: Linearity and Quantitative Data

Concentration (µg/mL)	Peak Area (mAU*s)
1	15.2
5	76.5
10	151.8
25	380.1
50	755.9
100	1510.3
Correlation Coefficient (r ²)	0.9998
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL

Mandatory Visualization

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References

- 1. 2-(3-Phenylpropyl)pyridine | SIELC Technologies [sielc.com]
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